

# The Chemical Distinctions of Chrysodine Variants: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Chrysodine

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An in-depth examination of the chemical and physical properties of **Chrysodine G/Y** and **Chrysodine R**, providing researchers and drug development professionals with a comprehensive comparative analysis.

## Introduction

**Chrysodine** is a cationic diazo dye of historical significance, being one of the first synthetically produced azo dyes. It finds applications in various fields, including as a biological stain and a colorant for textiles, leather, and paper. The common variants, **Chrysodine G/Y** and **Chrysodine R**, while often grouped, possess distinct chemical structures that give rise to different properties and potential applications. This technical guide elucidates the core chemical differences between these variants, providing quantitative data, detailed experimental protocols, and visual representations of their chemical structures and analytical workflows to aid researchers in their selection and application.

## Core Chemical Differences and Nomenclature

The primary distinction between the common **Chrysodine** variants lies in the substitution on the phenylenediamine ring. The nomenclature can be ambiguous, with "**Chrysodine G**" and "**Chrysodine Y**" often used interchangeably for the same chemical entity, which is also known as Basic Orange 2. In contrast, "**Chrysodine R**" (Basic Orange 1) refers to a methylated analogue.

- **Chrysodine G/Y** (Basic Orange 2): The core structure is 2,4-diaminoazobenzene, typically available as a hydrochloride salt. Its chemical name is 4-(phenyldiazenyl)benzene-1,3-diamine hydrochloride.[\[1\]](#)
- **Chrysodine R** (Basic Orange 1): This variant contains a methyl group on the phenylenediamine ring. Its systematic name is 4-methyl-6-(phenyldiazenyl)benzene-1,3-diamine hydrochloride.[\[2\]](#)

The presence of the methyl group in **Chrysodine R**, while seemingly minor, influences its physicochemical properties, including its molecular weight, and potentially its solubility and spectroscopic characteristics.

## Comparative Physicochemical Data

The following tables summarize the key quantitative data for **Chrysodine G/Y** and **Chrysodine R**, facilitating a direct comparison of their properties.

Table 1: General and Physical Properties

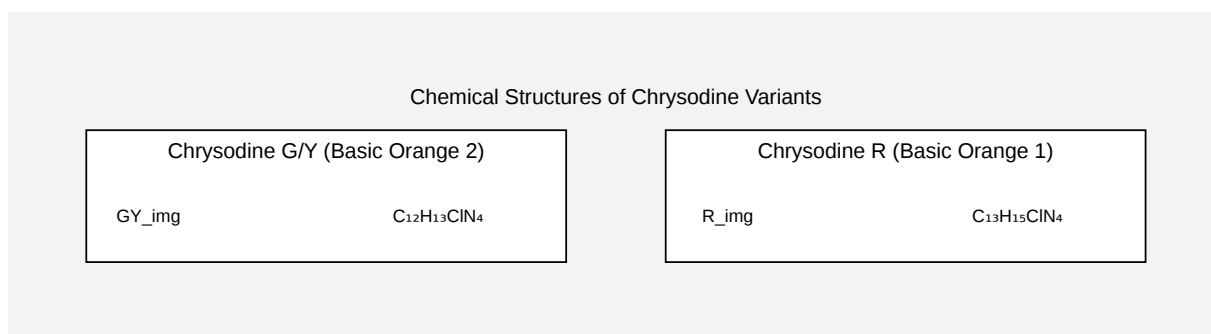
Property	Chrysodine G/Y (Basic Orange 2)	Chrysodine R (Basic Orange 1)
CAS Number	532-82-1	4438-16-8
Colour Index No.	11270	11320
Chemical Formula	C <sub>12</sub> H <sub>13</sub> ClN <sub>4</sub>	C <sub>13</sub> H <sub>15</sub> ClN <sub>4</sub>
Molecular Weight	248.71 g/mol	262.74 g/mol <a href="#">[3]</a>
Appearance	Red-brown powder or crystals	Dark yellow-orange powder
Melting Point	Decomposes at 235 °C	~235 °C <a href="#">[3]</a> (some sources report 165-166 °C)

Table 2: Spectroscopic and Solubility Properties

Property	Chrysodine G/Y (Basic Orange 2)	Chrysodine R (Basic Orange 1)
UV-Vis $\lambda_{\text{max}}$ (in water)	449 - 454 nm[1]	440 - 446 nm[4]
Solubility in Water	Soluble	Soluble[3]
Solubility in Ethanol	Soluble	Soluble[3]

## Chemical Structures and Synthesis

The chemical structures of **Chrysodine G/Y** and **Chrysodine R** are depicted below. The synthesis of these azo dyes follows a classical pathway involving diazotization of an aromatic amine followed by azo coupling with an electron-rich coupling partner.

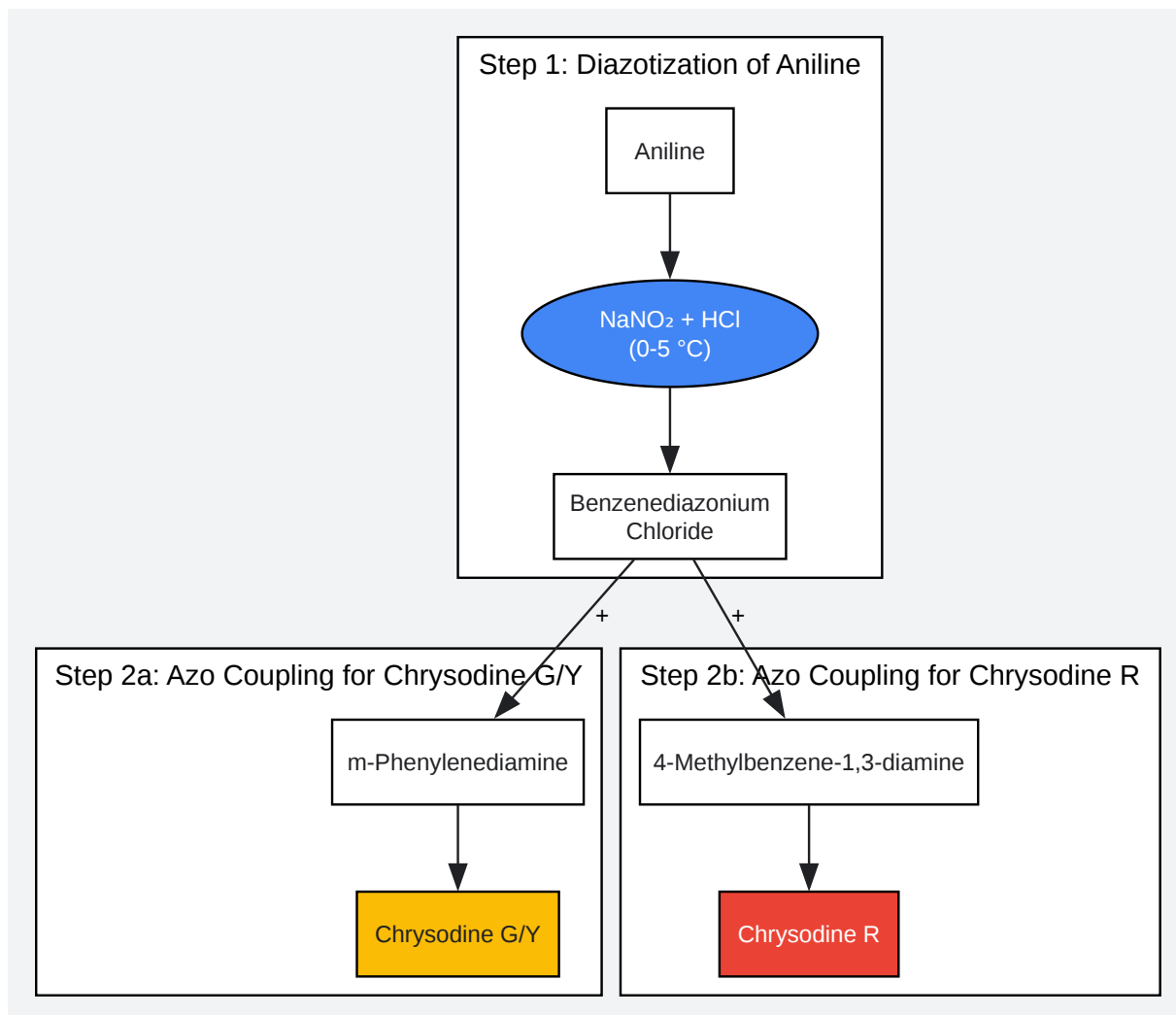


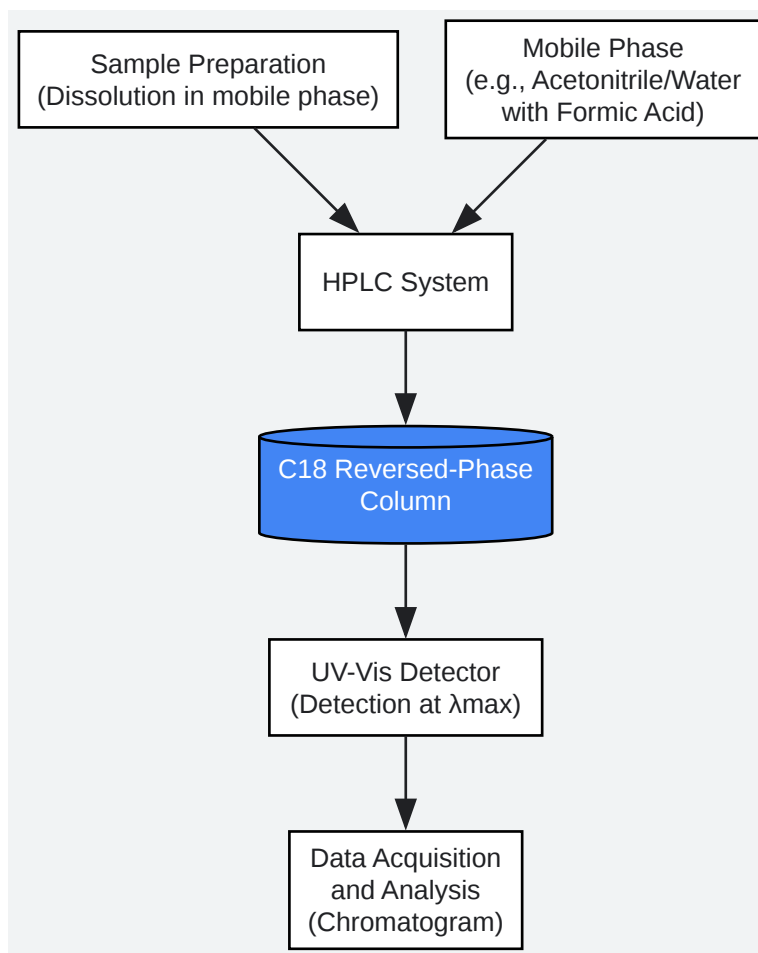
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*Chemical structures of **Chrysodine** variants.*

## Synthesis Pathway

The general synthetic pathway for **Chrysodine** variants involves two main steps: the diazotization of aniline and the subsequent azo coupling reaction.





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## References

- 1. Chrysoidine - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Chrysoidine R (C. I. 11320), 100 g, CAS No. 4438-16-8 | Dyes | Indicators and Dyes | Inorganic & Analytical Reagents | Chemicals | Carl ROTH - International [carlroth.com]
- 4. researchgate.net [researchgate.net]

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